

Safety and Handling Precautions for 5-Methoxypent-1-yne: A Technical Guide

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Compound of Interest

Compound Name: 5-Methoxypent-1-yne

Cat. No.: B2586468

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **5-Methoxypent-1-yne**. Due to the limited availability of specific experimental data for this compound, this document combines information from computational models and established safety protocols for handling flammable liquids and terminal alkynes. Researchers should always consult a complete Safety Data Sheet (SDS) from their supplier before use and perform a thorough risk assessment for their specific experimental conditions.

Chemical and Physical Properties

Quantitative data for **5-Methoxypent-1-yne** is sparse in publicly available literature. The following table summarizes available computed data, primarily from the PubChem database. It is crucial to note that computed values may differ from experimental values.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	PubChem[1]
Molecular Weight	98.14 g/mol	PubChem[1]
IUPAC Name	5-methoxypent-1-yne	PubChem[1]
CAS Number	14604-44-5	PubChem[1]
Boiling Point	No data available	
Flash Point	No data available	
Density	No data available	

Hazard Identification and Classification

5-Methoxypent-1-yne is classified as a hazardous substance. The Globally Harmonized System (GHS) classifications are summarized below.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[1]

Signal Word: Warning

Hazard Pictograms:

- Flame (for flammability)

- Exclamation mark (for skin/eye/respiratory irritation)

Toxicological Information

Specific toxicological data such as LD50 or LC50 values for **5-Methoxypent-1-yne** are not readily available. The primary health hazards are related to its irritant properties and potential for respiratory tract irritation.

Exposure Route	Potential Health Effects
Inhalation	May cause respiratory irritation. [1]
Skin Contact	Causes skin irritation. [1]
Eye Contact	Causes serious eye irritation. [1]
Ingestion	May be harmful if swallowed (general precaution for chemicals of this class).

Experimental Protocols and Handling Precautions

Given the flammability and irritant nature of **5-Methoxypent-1-yne**, stringent safety protocols must be followed. The following are general guidelines for handling this and similar chemicals.

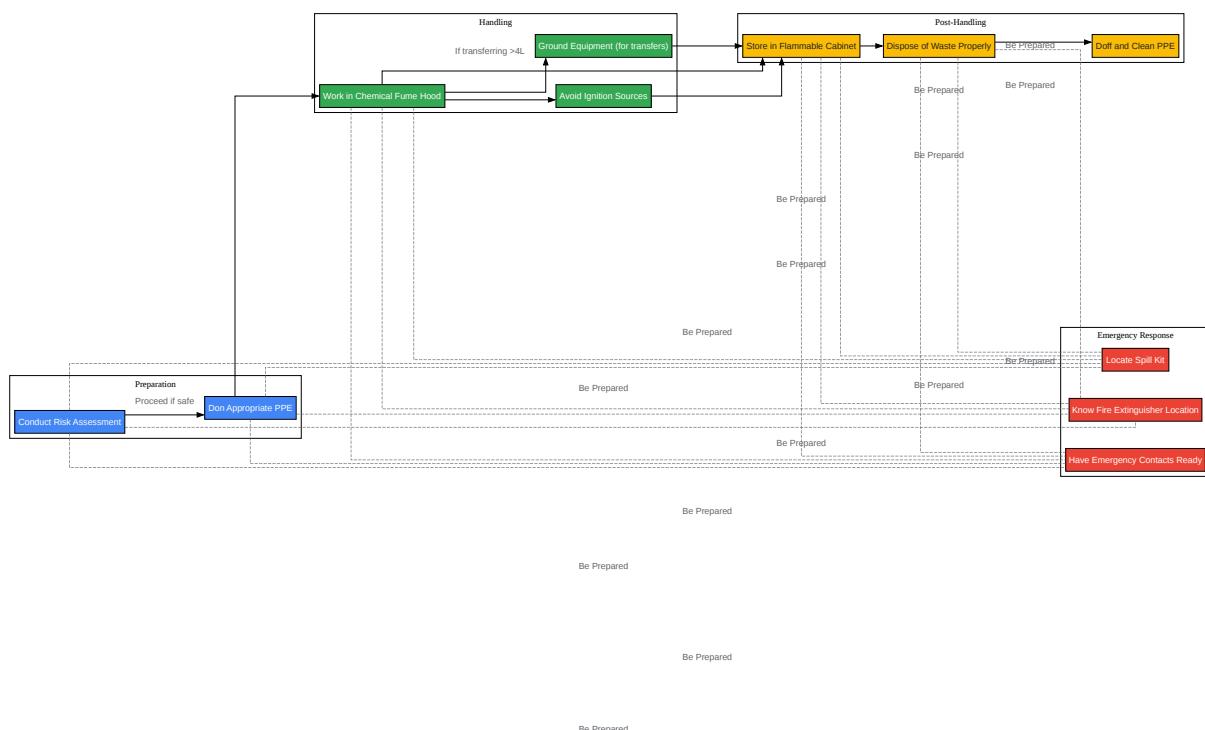
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

PPE Item	Specification
Eye Protection	Chemical splash goggles that comply with ANSI Z87.1 standards.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Glove material should be selected based on the specific solvent used and breakthrough time.
Skin and Body Protection	A flame-resistant lab coat is recommended. ^[2] At a minimum, a 100% cotton lab coat should be worn. ^[2] Closed-toe shoes and clothing that covers the legs are mandatory. ^[2]
Respiratory Protection	All handling of 5-Methoxypent-1-yne should be conducted in a certified chemical fume hood to avoid inhalation of vapors. ^[2]

Safe Handling and Storage

The following workflow outlines the critical steps for safely handling **5-Methoxypent-1-yne** in a laboratory setting.



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Caption: Workflow for the safe handling of **5-Methoxypent-1-yne**.

Specific Handling Procedures:

- Ventilation: Always handle **5-Methoxypent-1-yne** in a well-ventilated area, preferably a certified chemical fume hood, to prevent the accumulation of flammable vapors.[2][3]
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, sparks, and other sources of ignition.[2] Be aware that electrical equipment can be an ignition source.[2]
- Heating: Do not heat flammable liquids with an open flame.[2][4] Use heating mantles, steam baths, or oil baths with appropriate temperature controls.
- Transferring: When transferring from large containers (>4 L), ensure proper bonding and grounding to prevent static discharge, which can ignite flammable vapors.[2][4]
- Terminal Alkyne Reactivity: Terminal alkynes can form explosive metal acetylides. Avoid contact with certain metals, such as copper, silver, and mercury. While the risk is lower for simple alkynes compared to acetylene, it is a critical consideration in process development and scale-up.
- Storage: Store **5-Methoxypent-1-yne** in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[2] Flammable storage cabinets are required.[2] The container should be clearly labeled with the chemical name and all relevant hazard warnings.

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting and Spill Response

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Do not use a solid stream of water, as it may scatter and spread the fire.
- **Fire-Fighting Procedures:** Wear self-contained breathing apparatus (SCBA) and full protective gear. Vapors are heavier than air and may travel to a source of ignition and flash back.
- **Spill Response:** For small spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite) and place in a sealed container for disposal. For large spills, evacuate the area and contact emergency services. Ensure adequate ventilation and eliminate all ignition sources.

Disposal Considerations

Dispose of **5-Methoxypent-1-yne** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Waste materials are considered hazardous. Do not dispose of them down the drain.

This technical guide is intended to provide essential safety and handling information for **5-Methoxypent-1-yne**. It is not a substitute for a formal safety training program or a comprehensive risk assessment. Always prioritize safety in the laboratory.

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